

In-Depth Technical Guide to the Gadolinium-Palladium (Gd-Pd) Phase Diagram

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Compound of Interest

Compound Name: Gadolinium--palladium (3/2)

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This technical guide provides a comprehensive overview of the Gadolinium-Palladium (Gd-Pd) binary phase diagram. The information presented is synthesized from established experimental data and thermodynamic assessments, offering a critical resource for materials scientists, chemists, and physicists. This document details the equilibrium phases, invariant reactions, and crystallographic structures within the Gd-Pd system, alongside the experimental methodologies employed for their determination.

Data Presentation: Quantitative Phase Diagram Data

The Gd-Pd system is characterized by a series of intermetallic compounds and several invariant reactions. The following tables summarize the key quantitative data for this system.

Invariant Reactions in the Gd-Pd System

The Gd-Pd phase diagram exhibits several eutectic, peritectic, and congruent melting points. These invariant reactions are detailed in Table 1.

Reaction Type	Temperature (°C)	Composition (at. % Pd)	Reaction
Eutectic	805	~14	$L \leftrightarrow (\alpha\text{Gd}) + \text{Gd}_5\text{Pd}_2$
Peritectic	880	~27	$L + \text{GdPd} \leftrightarrow \text{Gd}_5\text{Pd}_2$
Congruent Melting	1350	50	$L \leftrightarrow \text{GdPd}$
Peritectic	1160	~55	$L + \text{GdPd}_2 \leftrightarrow \text{Gd}_4\text{Pd}_5$
Congruent Melting	1450	55.6	$L \leftrightarrow \text{Gd}_4\text{Pd}_5$
Peritectic	1130	~60	$L + \text{GdPd}_3 \leftrightarrow \text{GdPd}_2$
Congruent Melting	1600	75	$L \leftrightarrow \text{GdPd}_3$
Eutectic	1270	~85	$L \leftrightarrow \text{GdPd}_3 + (\text{Pd})$

Crystallographic Data of Intermetallic Gd-Pd Compounds

The Gd-Pd system forms several stable intermetallic compounds with distinct crystal structures. The crystallographic data for these phases are presented in Table 2.

Phase	Composition (at. % Pd)	Pearson Symbol	Space Group	Prototype
Gd ₅ Pd ₂	28.6	oP28	Pnma	Pd ₅ B ₂
GdPd	50	oP8	Pnma	FeB
Gd ₄ Pd ₅	55.6	oC36	Cmc2 ₁	Gd ₄ Rh ₅
GdPd ₂	66.7	cl12	Imma	W ₂ CoB ₂
GdPd ₃	75	cP4	Pm-3m	AuCu ₃

Experimental Protocols

The determination of the Gd-Pd phase diagram relies on a combination of experimental techniques to ascertain thermal transformation temperatures, phase compositions, and crystal

structures. A general workflow for such an investigation is outlined below.

Sample Preparation

- **Starting Materials:** High-purity Gadolinium (typically >99.9%) and Palladium (typically >99.95%) are used as starting materials.
- **Alloy Synthesis:** A series of alloys with varying compositions across the entire Gd-Pd range are prepared. Arc melting under an inert argon atmosphere is a common method to ensure homogeneity and prevent oxidation. To further ensure compositional uniformity, the resulting alloy buttons are typically flipped and remelted several times.
- **Homogenization:** The as-cast alloys are subjected to a homogenization heat treatment. This involves annealing the samples at a high temperature (below the solidus temperature) for an extended period (often several days to weeks) in evacuated quartz ampoules. This process helps to eliminate compositional segregation that may have occurred during solidification.

Thermal Analysis

- **Differential Thermal Analysis (DTA):** DTA is a primary technique for determining the temperatures of phase transformations. As a sample is heated or cooled at a controlled rate, the temperature difference between the sample and a thermally inert reference is measured. Endothermic or exothermic events, such as melting, solidification, or solid-state transformations, are detected as deviations from the baseline. This allows for the precise determination of liquidus, solidus, eutectic, and peritectic temperatures.

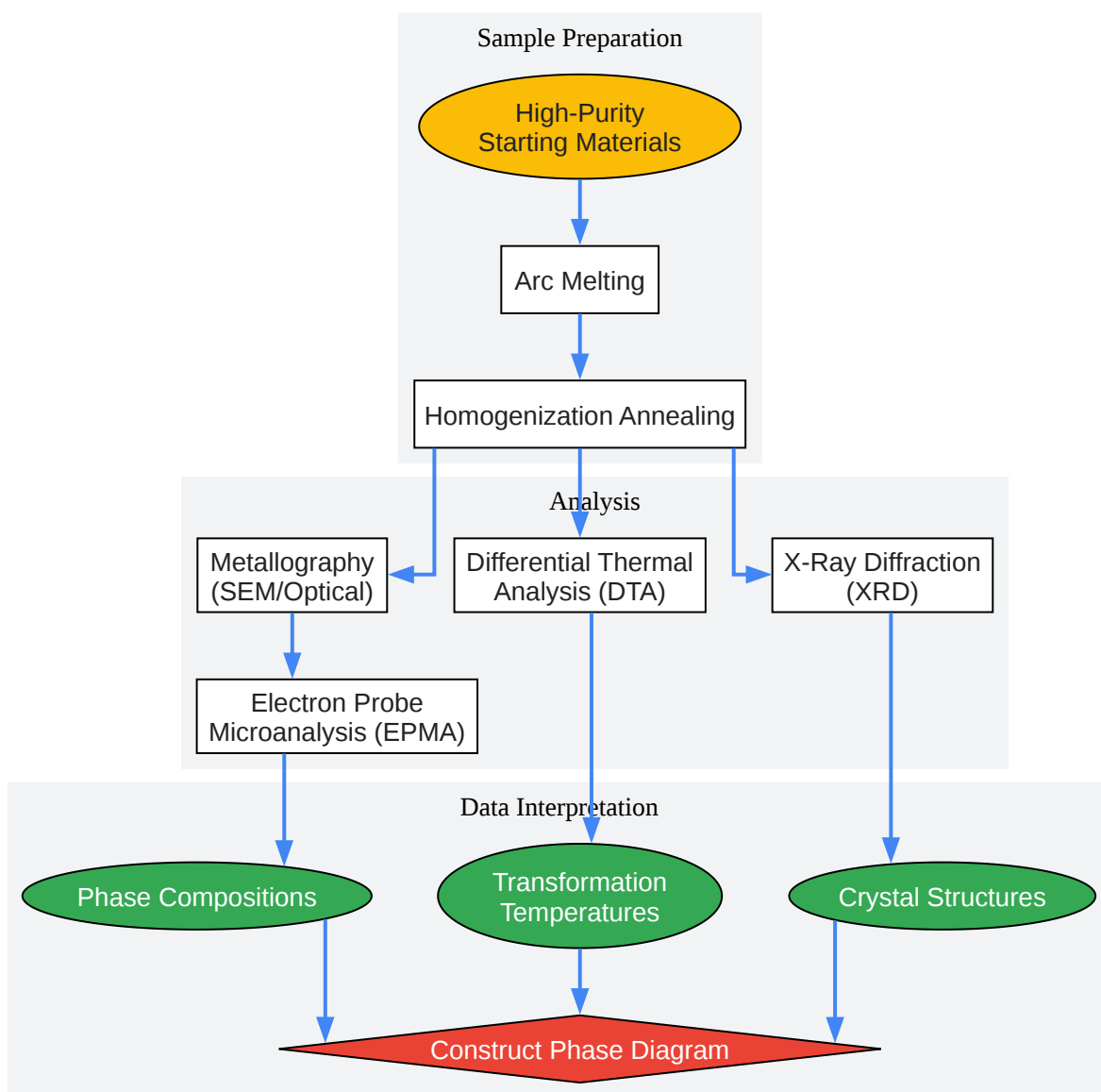
Structural and Microstructural Analysis

- **X-Ray Diffraction (XRD):** XRD is employed to identify the crystal structures of the phases present in the annealed and quenched samples. By analyzing the diffraction patterns, the lattice parameters and space groups of the different intermetallic compounds and solid solutions can be determined.
- **Metallography:** This involves standard metallographic procedures of grinding, polishing, and etching the samples to reveal their microstructure. Optical microscopy and Scanning Electron Microscopy (SEM) are then used to visualize the phases, their morphology, and their distribution.

- **Electron Probe Microanalysis (EPMA):** EPMA is a quantitative analytical technique used to determine the elemental composition of the individual phases within the microstructure. A focused beam of electrons is used to excite X-ray emissions characteristic of the elements present in a specific micro-volume of the sample. This is crucial for determining the composition ranges of solid solutions and the precise stoichiometry of the intermetallic compounds.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of a binary alloy phase diagram, such as the Gd-Pd system.



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Experimental workflow for phase diagram determination.

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